

Navigating the Acquisition of 2Z,6Z-Vitamin K2-d7 for Advanced Research

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Compound of Interest

Compound Name: 2Z,6Z-Vitamin K2-d7

Cat. No.: B15143951

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

The pursuit of novel therapeutic agents and a deeper understanding of biological pathways often necessitates the use of highly specific, isotopically labeled compounds. One such molecule, **2Z,6Z-Vitamin K2-d7**, a deuterated cis-isomer of Menaquinone-7 (MK-7), presents a unique tool for researchers in metabolic studies, pharmacokinetics, and as an internal standard for mass spectrometry. However, its specific stereochemistry and isotopic labeling mean it is not readily available through standard chemical catalogs. This guide provides a comprehensive overview of the procurement and potential quality control of this specialized research chemical.

Identifying Commercial Sources: The Custom Synthesis Route

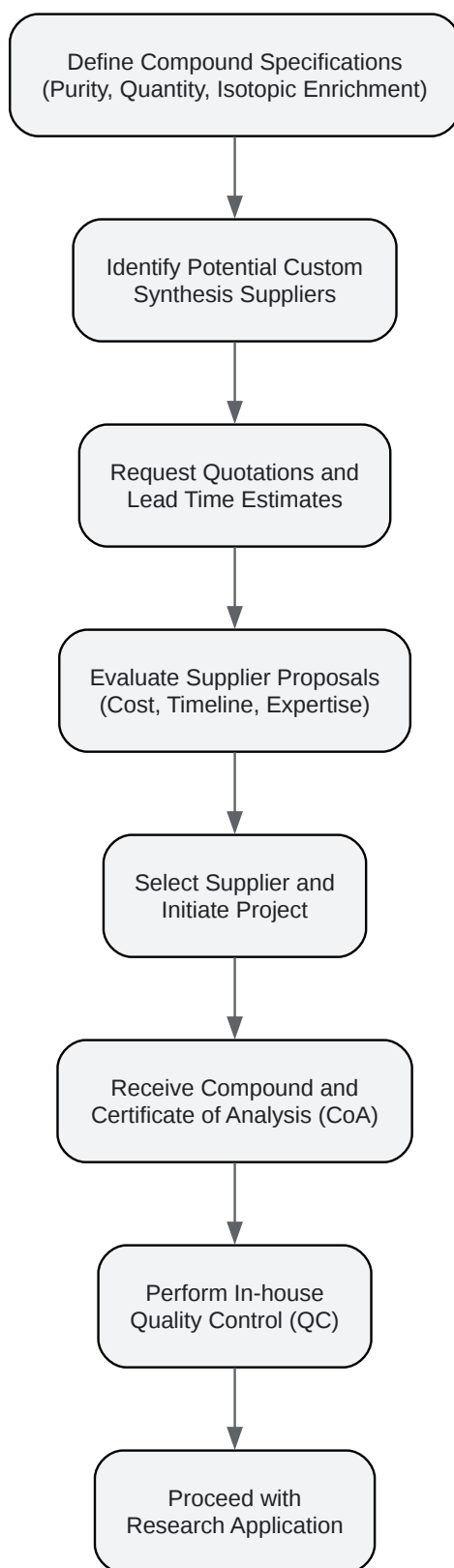
Direct commercial suppliers for "**2Z,6Z-Vitamin K2-d7**" as a stock item are not available. The acquisition of this compound requires engaging with companies that specialize in custom chemical synthesis, particularly those with expertise in deuterated molecules and stereoselective synthesis.

Below is a comparative table of potential custom synthesis providers with demonstrated capabilities in deuterated and complex organic compounds. Researchers should contact these companies with their specific requirements, including desired purity, isotopic enrichment, and quantity, to obtain a quotation and lead time.

Company	Specialization	Key Services	Contact for Quotation
Alfa Chemistry	Deuterated compound synthesis, complex organic synthesis.[1]	Custom synthesis from milligram to kilogram scale, advanced isotope labeling techniques, comprehensive analytical support.[1]	Available through their website.
Moravek, Inc.	Custom synthesis of stable-labeled compounds (^{13}C , ^2H , ^{15}N).[2][3]	GLP and non-GLP synthesis, purification, and analysis. Experienced in developing synthetic pathways.[2]	Available through their website.
MedChemExpress (MCE)	Custom synthesis of stable isotope-labeled compounds.[4]	High isotopic enrichment ($\geq 98\%$), comprehensive analytical data (LC/GC-MS, NMR), confidential service.[4]	Available through their website.
Pharmaffiliates	Custom synthesis of small molecules, including deuterated compounds.	Synthesis from milligram to gram scale, impurity profiling, and access to a large catalog of deuterated compounds.[5]	Available through their website.
ChemScene	Bioactive small molecules and custom synthesis.	Diverse building blocks, synthetic reagents, and expertise in complex chemical synthesis.	Available through their website.

The Procurement Workflow: A Step-by-Step Guide

The process of acquiring a custom-synthesized chemical like **2Z,6Z-Vitamin K2-d7** involves several critical steps. The following diagram illustrates a logical workflow for researchers to follow.



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Figure 1. Workflow for procuring a custom-synthesized research compound.

Experimental Protocol: Quality Control and Isomeric Purity Assessment

Upon receiving the custom-synthesized **2Z,6Z-Vitamin K2-d7**, it is crucial to perform in-house quality control to verify its identity, purity, and isomeric integrity. The bioactivity of Vitamin K2 is highly dependent on its isomeric form, with the all-trans isomer being the most biologically active.^{[6][7][8][9][10]} While the requested compound is a cis-isomer, confirming the specific isomeric configuration and the absence of other isomers is paramount for data integrity.

Objective: To confirm the identity, purity, and isomeric ratio of synthesized **2Z,6Z-Vitamin K2-d7** using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS).

Materials:

- Synthesized **2Z,6Z-Vitamin K2-d7** sample
- Reference standard of all-trans Vitamin K2 (MK-7), if available
- HPLC-grade solvents (e.g., methanol, isopropanol, hexane)
- HPLC system with a Diode Array Detector (DAD) or UV detector
- Mass spectrometer (e.g., Q-TOF or Triple Quadrupole)
- Appropriate HPLC column (e.g., C18 or a chiral column for isomer separation)

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the synthesized **2Z,6Z-Vitamin K2-d7**.
 - Dissolve the sample in an appropriate solvent (e.g., ethanol or hexane) to a known concentration (e.g., 1 mg/mL).

- Perform serial dilutions to create working solutions suitable for HPLC-MS analysis (e.g., 1-10 µg/mL).
- HPLC-DAD/UV Analysis:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: An isocratic or gradient mixture of non-polar and polar solvents. A common mobile phase for Vitamin K2 analysis is a mixture of methanol, isopropanol, and a small amount of a buffer.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Detection: Monitor at the characteristic absorbance wavelength for Vitamin K2 (e.g., 248 nm).
 - Analysis: The retention time of the major peak should be consistent. The presence of multiple peaks may indicate impurities or other isomers. The peak area can be used to calculate the purity of the compound. Cis and trans isomers of menaquinone-7 can often be separated by HPLC.[\[11\]](#)
- Mass Spectrometry Analysis:
 - Ionization Mode: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) in positive ion mode.
 - Mass Range: Scan a mass range that includes the expected molecular weight of **22,6Z-Vitamin K2-d7**. The molecular weight will be higher than non-deuterated Vitamin K2 due to the seven deuterium atoms.
 - Analysis:
 - Confirm the presence of the molecular ion ($[M+H]^+$ or $[M+Na]^+$) corresponding to the mass of **22,6Z-Vitamin K2-d7**.

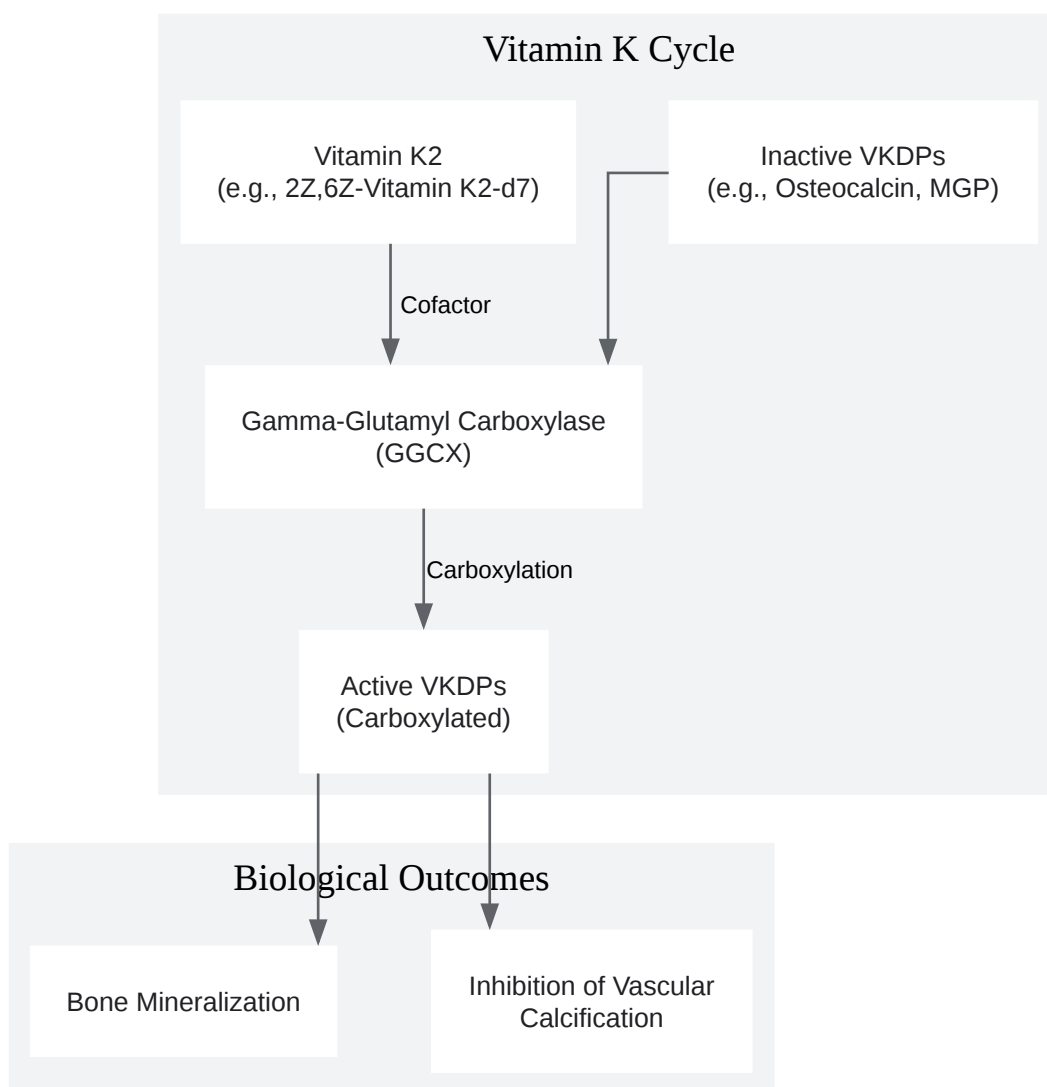
- Perform fragmentation analysis (MS/MS) to confirm the structure. The fragmentation pattern should be consistent with the menaquinone structure.

Data Interpretation:

The HPLC chromatogram will provide information on the purity and the presence of any isomers. The mass spectrometry data will confirm the molecular weight and therefore the successful deuteration of the molecule. The combination of these techniques provides a high degree of confidence in the identity and quality of the synthesized compound. Studies have shown that while the trans isomer is biologically active, some cis isomers may have minimal activity.^[12]

Signaling Pathways and Logical Relationships

The primary biological role of Vitamin K2 is as a cofactor for the enzyme gamma-glutamyl carboxylase (GGCX), which is essential for the activation of Vitamin K-dependent proteins (VKDPs). These proteins play crucial roles in blood coagulation, bone metabolism, and the inhibition of vascular calcification. The diagram below illustrates this fundamental signaling pathway.



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Figure 2. Simplified signaling pathway of Vitamin K2 in the activation of Vitamin K-dependent proteins.

By utilizing deuterated forms of Vitamin K2 isomers, researchers can more accurately trace the metabolic fate and activity of these specific compounds, leading to a more nuanced understanding of their biological roles and therapeutic potential.

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